

2,3,4-Trifluorobenzenesulfonyl chloride commercial suppliers

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Compound of Interest

Compound Name: 2,3,4-Trifluorobenzenesulfonyl
chloride

Cat. No.: B070061

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An In-Depth Technical Guide to **2,3,4-Trifluorobenzenesulfonyl Chloride** for Advanced Research and Development

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on the procurement, handling, and application of **2,3,4-trifluorobenzenesulfonyl chloride**. We will delve into the unique chemical properties conferred by its trifluorinated structure, identify reputable commercial suppliers, and provide validated protocols for its use in synthesizing novel chemical entities.

Introduction: The Strategic Importance of 2,3,4-Trifluorobenzenesulfonyl Chloride

2,3,4-Trifluorobenzenesulfonyl chloride (CAS No. 175278-08-7) is a highly reactive electrophilic reagent crucial for introducing the 2,3,4-trifluorobenzenesulfonyl moiety into target molecules.^{[1][2]} Its significance in modern drug discovery and materials science is rooted in the unique combination of the reactive sulfonyl chloride group and the vicinal trifluoro-substitution pattern on the aromatic ring.

The presence of multiple fluorine atoms dramatically alters the electronic properties of the benzene ring, enhancing the electrophilicity of the sulfur atom. This makes it a highly efficient

agent for sulfonylation reactions with a wide range of nucleophiles, including amines and alcohols.[3] In a pharmaceutical context, the incorporation of fluorine can significantly improve a drug candidate's metabolic stability, lipophilicity, and bioavailability, making this reagent an invaluable tool for lead optimization and the development of novel therapeutics, particularly in kinase inhibitor and central nervous system (CNS) drug discovery.[3][4]

Key Physicochemical Properties:

- Molecular Formula: $C_6H_2ClF_3O_2S$ [1][2]
- Molecular Weight: 230.59 g/mol [2]
- Appearance: Colorless to yellowish liquid[1]
- Density: ~1.640 g/mL at 25 °C
- Boiling Point: 234-236 °C (lit.); 59 to 61 °C at 0.1 mmHg[1]
- Refractive Index: $n_{20/D}$ ~1.5040

Commercial Sourcing and Supplier Overview

The accessibility of high-purity **2,3,4-trifluorobenzenesulfonyl chloride** is critical for reproducible and successful research outcomes. Several reputable chemical suppliers manufacture and distribute this reagent. The following table provides a comparative overview of prominent commercial sources.

Supplier	Product Name	CAS Number	Purity/Grade	Notes
Sigma-Aldrich (Merck)	2,3,4- Trifluorobenzene sulfonyl chloride	175278-08-7	97%	A leading supplier for research-grade chemicals with extensive documentation (SDS, CoA) available.
Fluorochem	2,3,4- Trifluorobenzene sulfonyl chloride	175278-08-7	95%	Specializes in fluorinated compounds, offering various pack sizes from grams to bulk quantities. [1]
Oakwood Chemical	2,4,5- Trifluorobenzene sulfonyl chloride	220227-21-4	Not specified	Note: This is an isomer. Researchers should verify the substitution pattern before purchase. [5]
BenchChem	2,3,4- Trifluorobenzene sulfonyl chloride	175278-08-7	High-Purity	Positions the reagent as a key building block for pharmaceuticals and agrochemicals.
Chemrio	2,3,4- Trifluorobenzene sulfonyl chloride	Not specified	Not specified	An international supplier listing the product. [6]
ChemicalBook	2,3,4- TRIFLUOROBE	175278-08-7	Not specified	A directory that aggregates data

NZENESULFON
YL CHLORIDE

and lists various
synonyms for the
compound.[\[2\]](#)

Note: Purity levels and availability are subject to change. It is imperative to request a certificate of analysis (CoA) from the supplier to verify the identity and purity of the purchased material.

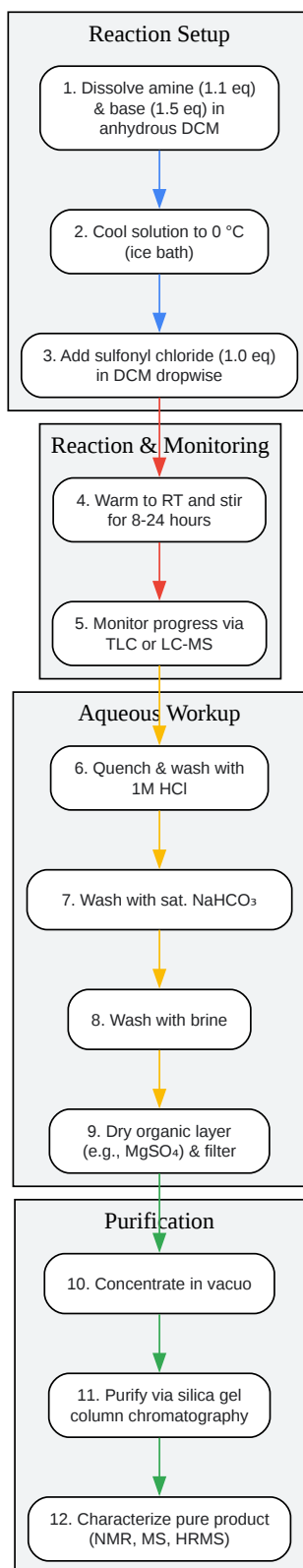
Core Application: Synthesis of N-Substituted Sulfonamides

The primary application of **2,3,4-trifluorobenzenesulfonyl chloride** is the synthesis of sulfonamides, a cornerstone pharmacophore in medicinal chemistry.[\[7\]](#) The reaction proceeds via a classical nucleophilic attack of a primary or secondary amine on the highly electrophilic sulfur center of the sulfonyl chloride, displacing the chloride leaving group.

The sulfonamide linkage is present in a vast array of FDA-approved drugs, and the ability to readily synthesize diverse libraries of these compounds is a fundamental activity in drug discovery.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Workflow for Sulfonamide Synthesis

The following diagram outlines the typical laboratory workflow for the synthesis and purification of a novel sulfonamide using **2,3,4-trifluorobenzenesulfonyl chloride**.



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